

# bupirimate residue decline pattern in different environmental conditions

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## Compound Focus: Bupirimate

CAS No.: 41483-43-6

Cat. No.: S522277

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## Bupirimate Residue Decline Data

The table below summarizes the quantitative data on **bupirimate's** degradation rate and half-life under different conditions.

Environmental Condition / Matrix	Degradation Rate Constant	Half-Life	Notes / Experimental Conditions
<b>Atmosphere</b> (on quartz surface) [1] [2]			
► Reaction with OH radicals	$(1.06 \pm 0.87) \times 10^{-12}$ cm <sup>3</sup> /molecule/s	~2.4 days	Represents persistence on atmospheric particles.
► Reaction with Ozone	$(5.4 \pm 0.3) \times 10^{-20}$ cm <sup>3</sup> /molecule/s	Several months	Represents persistence on atmospheric particles.
<b>Cucumber Field</b> (in different regions) [3]			
► Liaoning, China	-	0.57 days (13.7 hours)	Dissipation rate >90% after 1 day.

Environmental Condition / Matrix	Degradation Rate Constant	Half-Life	Notes / Experimental Conditions
► Guizhou, China	-	0.76 days (18.2 hours)	Dissipation rate >90% after 3 days.
► Shandong, China	-	0.91 days (21.8 hours)	Dissipation rate >90% after 3 days.
► Jiangsu, China	-	1.39 days (33.4 hours)	Dissipation rate >90% after 5 days.

## Detailed Experimental Protocols

Here is a detailed breakdown of the key methodologies used in the studies cited above.

### Atmospheric Degradation Kinetics [1] [2]

- **Objective:** To determine the heterogeneous reaction kinetics of **bupirimate** with OH radicals and ozone when adsorbed on a surface simulating atmospheric dust (quartz).
- **Procedure:**
  - **Bupirimate** was deposited on the inner surface of a cylindrical photochemical reactor.
  - **OH Radical Reaction:** A relative rate method was used. The decay of **bupirimate** was measured relative to the decay of two reference compounds (terbutylazine and CPMPM) with known OH rate constants.
  - **Ozone Reaction:** An absolute rate method was used. The decay of **bupirimate** was measured under a constant flow of ozone.
  - The reactions were interpreted using both the **Surface Layer Reaction (SLR)** and **Gas-Surface Reaction (GSR)** models.
- **Analysis:** The concentration of **bupirimate** and reference compounds was monitored using UV-VIS spectroscopy as they crossed the reactor.

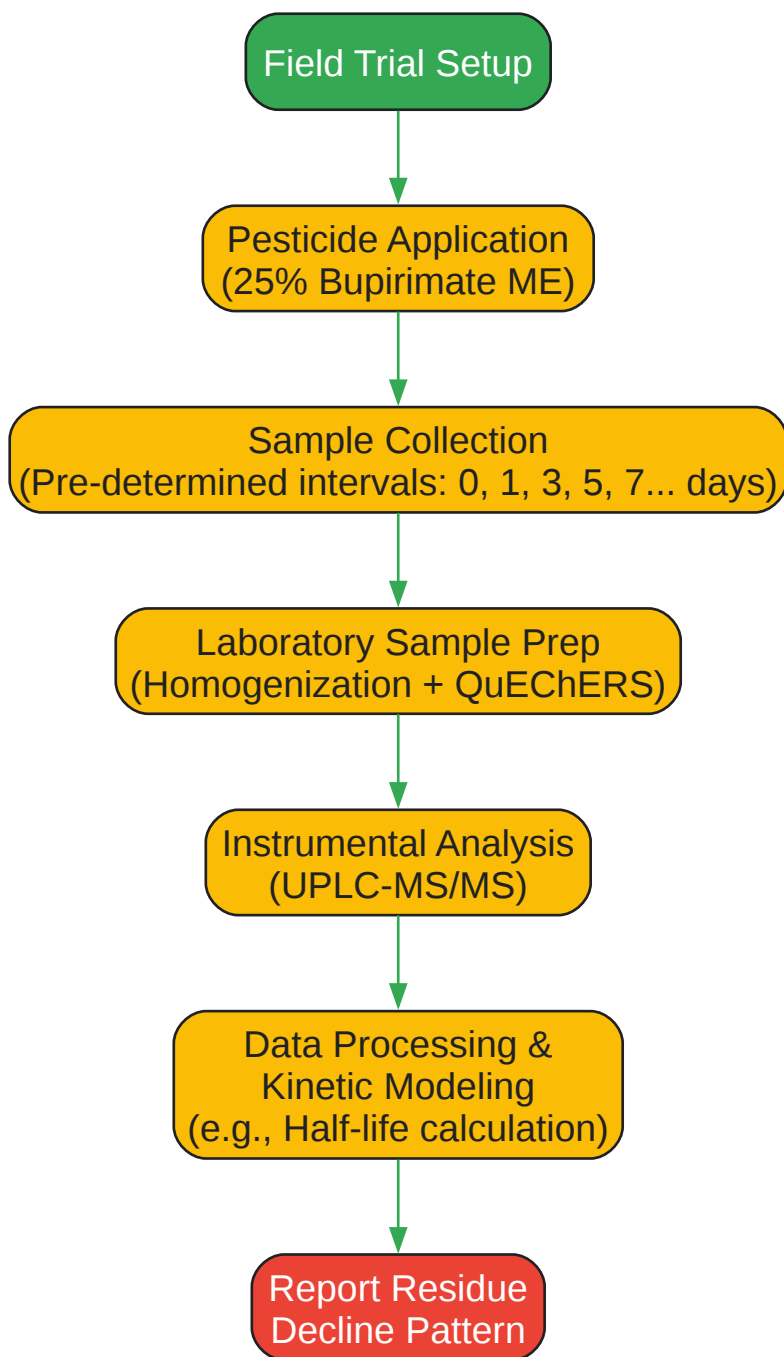
### Field Dissipation Study in Cucumbers [3]

- **Objective:** To investigate the dissipation behavior and terminal residues of **bupirimate** and its metabolite (ethirimol) in cucumber crops under real field conditions.

- **Field Trial:**
  - **Sample Collection:** Cucumber samples were collected from 12 different field sites across China. To study dissipation, samples were taken at intervals of 2 hours and 1, 3, 5, 7, 10, and 14 days after the final application of a 25% **bupirimate** microemulsion.
  - **Sample Preparation:** The QuEChERS method was employed. Homogenized cucumber samples were extracted with acetonitrile and purified using a mixture of **50 mg PSA** and **20 mg GCB** to remove pigments and other matrix interferences.
- **Chemical Analysis:**
  - **Instrument:** Ultrahigh-performance liquid chromatography-tandem mass spectrometry (UPLC-MS/MS).
  - **Linearity:** The method showed a good linear relationship in the range of 0.001–0.5 mg/L for both **bupirimate** and ethirimol.
  - **Recovery and Sensitivity:** Average recoveries ranged from 95.2% to 98.7%, with a limit of quantification (LOQ) of 0.01 mg/kg.

## Experimental Workflow for Field Dissipation Studies

The diagram below outlines the key stages involved in determining pesticide residue decline in crops, as performed in the cited research [3].



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## Key Factors Influencing Degradation

The studies highlight several critical factors that affect how quickly **bupirimate** residues decline:

- **Geographical Location and Climate:** The varying half-lives in cucumbers across different Chinese provinces indicate that local environmental factors like temperature, sunlight (UV radiation), and soil type significantly influence the degradation speed [3].
- **Presence of Metabolites:** **Bupirimate** degrades into other compounds, primarily **ethirimol**. For a complete risk assessment, it is necessary to monitor the parent compound and its metabolites, as the latter may also pose dietary risks [3] [4].
- **Environmental Matrix:** **Bupirimate** degrades much faster on the surface of plants (half-life of hours to days) than when adsorbed on particulate matter in the atmosphere (half-life of days to months). This underscores that residue behavior is highly matrix-dependent [1] [3] [2].

## Future Research Directions

To build a more complete comparison guide, further research could focus on:

- **Systematic Studies:** Conducting controlled studies that directly compare degradation rates in the same crop under different, measured conditions (e.g., varying humidity, temperature, and light exposure).
- **Transformation Products:** Further investigation into the identity, toxicity, and persistence of other potential transformation products beyond ethirimol [5].

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